Introduction: The Indazole Scaffold and the Path to a Lead Compound

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Compound of Interest

Compound Name:	*1H-indazole-6-carbohydrazide*
CAS No.:	*1086392-18-8*
Cat. No.:	*B1386129*

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The indazole core is a privileged scaffold in medicinal chemistry, forming the basis of numerous clinically approved drugs, particularly in oncology. Its unique structural and electronic properties allow it to participate in key hydrogen bond interactions within enzyme active sites, most notably with the hinge region of protein kinases. **1H-indazole-6-carbohydrazide** represents a versatile starting point for the synthesis of a library of potential inhibitors.

This guide will use the hypothetical scenario of **1H-indazole-6-carbohydrazide** being identified as a hit in a high-throughput screen against a panel of protein kinases. We will outline the subsequent steps to characterize its activity and benchmark it against known, potent inhibitors of a selected target, for this guide's purpose, we will use the well-characterized non-receptor tyrosine kinase, SRC.

Phase 1: From Hit to Validated Lead - Target Identification and Initial Potency

The initial phase of characterization focuses on confirming the biological target of our lead compound and obtaining a preliminary measure of its potency. This is a critical step to ensure that the observed biological effect is due to the specific inhibition of the intended target.

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Experimental Protocol: In Vitro Kinase Assay for IC50 Determination

The half-maximal inhibitory concentration (IC50) is a key parameter to quantify the potency of an inhibitor. The following protocol describes a common method for determining the IC50 of a compound against a protein kinase.

Objective: To determine the concentration of **1H-indazole-6-carbohydrazide** required to inhibit 50% of the enzymatic activity of SRC kinase.

Materials:

- Recombinant human SRC kinase
- Peptide substrate (e.g., poly-Glu-Tyr)
- ATP (Adenosine triphosphate)
- **1H-indazole-6-carbohydrazide** and known inhibitors (e.g., Dasatinib, Saracatinib)
- Kinase buffer (e.g., Tris-HCl, MgCl2, DTT)
- ADP-Glo™ Kinase Assay kit (Promega) or similar
- Microplate reader

Procedure:

- Compound Preparation: Prepare a serial dilution of **1H-indazole-6-carbohydrazide** and the benchmark inhibitors in DMSO. A typical concentration range would be from 100 µM to 1 pM.
- Reaction Setup: In a 384-well plate, add the kinase, peptide substrate, and varying concentrations of the inhibitor.
- Initiation: Start the kinase reaction by adding ATP. Incubate at room temperature for a specified time (e.g., 60 minutes).

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- Detection: Stop the reaction and detect the amount of ADP produced using the ADP-Glo™ system. The luminescence signal is proportional to the amount of ADP generated and thus, to the kinase activity.

- Data Analysis: Plot the kinase activity against the logarithm of the inhibitor concentration. Fit the data to a sigmoidal dose-response curve to determine the IC50 value.

Benchmarking Potency: A Comparative Analysis

The potency of our lead compound is best understood in the context of established inhibitors. The following table presents hypothetical IC50 data for **1H-indazole-6-carbohydrazide** alongside published data for well-known SRC inhibitors.

Compound	Target	IC50 (nM)
1H-indazole-6-carbohydrazide	SRC Kinase	Hypothetical: 500
Dasatinib	SRC Kinase	0.8
Saracatinib (AZD0530)	SRC Kinase	2.7

This initial comparison reveals that our lead compound is significantly less potent than the established inhibitors. This is a common starting point in drug discovery and highlights the need for medicinal chemistry efforts to optimize the structure for improved potency.

Phase 2: Assessing Selectivity - A Critical Step for Safety and Efficacy

An ideal inhibitor should be highly selective for its intended target to minimize off-target effects and potential toxicity. Kinase inhibitors, in particular, often have activity against multiple kinases due to the conserved nature of the ATP-binding pocket.

Experimental Protocol: Kinase Selectivity Profiling

Objective: To determine the selectivity of **1H-indazole-6-carbohydrazide** by screening it against a broad panel of protein kinases.

Procedure:

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- The compound is tested at a fixed concentration (e.g., 1 µM) against a large panel of recombinant kinases (e.g., the DiscoverX KINOMEscan™ panel).
- The percentage of inhibition for each kinase is determined.
- The results are often visualized as a "scan" of the human kinome, providing a clear picture of the compound's selectivity.

Benchmarking Selectivity

The selectivity profile of our lead compound can be compared to that of the benchmark inhibitors.

Compound	Number of Kinases Inhibited >50% at 1 µM	Key Off-Targets
1H-indazole-6-carbohydrazide	Hypothetical: 15	Hypothetical: LCK, YES, ABL
Dasatinib	>30	LCK, YES, ABL, c-KIT, PDGFRβ
Saracatinib (AZD0530)	~10	LCK, YES, ABL

This analysis would reveal the broader target landscape of our compound and guide further optimization efforts to improve selectivity.

Phase 3: Confirming Target Engagement in a Cellular Context

Demonstrating that a compound can bind to its intended target within the complex environment of a living cell is a crucial step in validating its mechanism of action. The Cellular Thermal Shift Assay (CETSA) is a powerful technique for this purpose.

Experimental Protocol: Cellular Thermal Shift Assay (CETSA)

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Objective: To confirm the binding of **1H-indazole-6-carbohydrazide** to SRC kinase in intact cells.

Principle: The binding of a ligand (inhibitor) to its target protein often increases the thermal stability of the protein.

Procedure:

- Treatment: Treat cultured cells with either vehicle (DMSO) or **1H-indazole-6-carbohydrazide**.
- Heating: Heat the cell lysates at a range of temperatures.
- Analysis: Separate the soluble and aggregated protein fractions by centrifugation.
- Detection: Analyze the amount of soluble SRC kinase remaining at each temperature by Western blotting.
- Result: A shift in the melting curve to a higher temperature in the presence of the compound indicates target engagement.

Visualizing the Experimental Workflow

The following diagram illustrates the overall workflow for characterizing and benchmarking a novel inhibitor.

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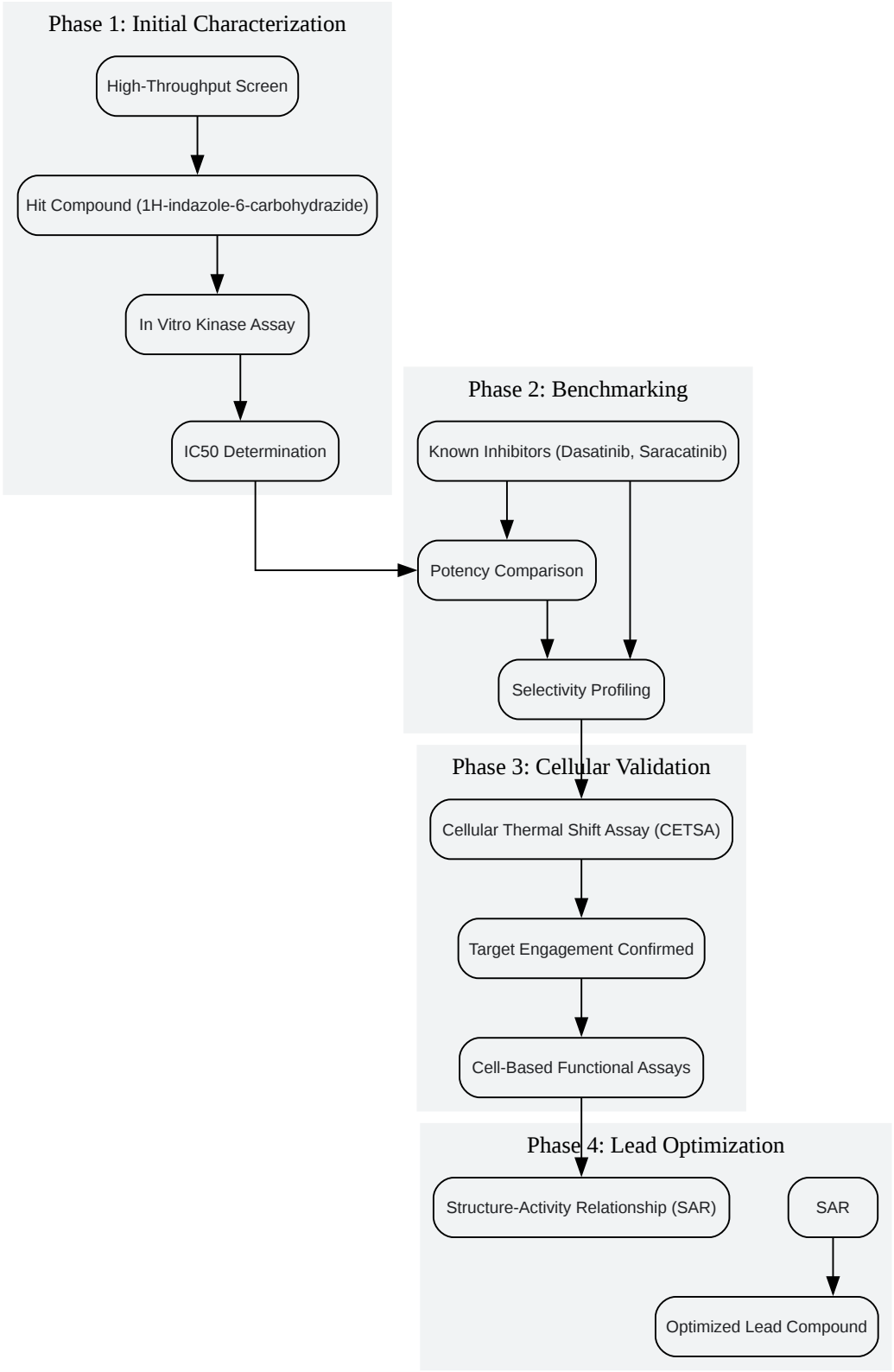

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Caption: Overall workflow for the characterization and benchmarking of a novel inhibitor.

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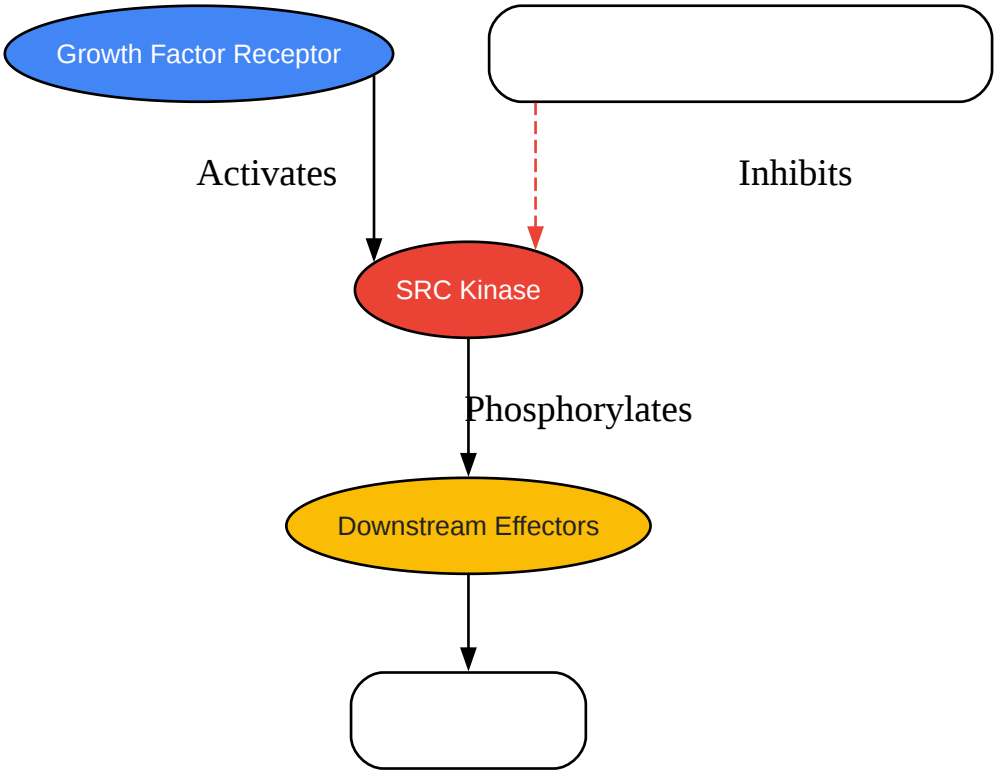
The SRC Signaling Pathway: A Representative Target

The diagram below illustrates a simplified view of the SRC kinase signaling pathway, a common target for indazole-based inhibitors.



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